

An In-Depth Technical Guide to 4-Ethylbiphenyl: Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: 4-Ethylbiphenyl

Cat. No.: B1582967

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This guide provides a comprehensive technical overview of **4-Ethylbiphenyl**, a biphenyl derivative of significant interest in chemical synthesis and materials science. Intended for researchers, scientists, and professionals in drug development, this document delves into the core physicochemical properties, established synthetic routes, and modern analytical methodologies for the characterization of this compound. The information presented is grounded in authoritative sources to ensure scientific integrity and practical applicability.

Core Molecular and Physical Properties

4-Ethylbiphenyl, also known as 1-ethyl-4-phenylbenzene, is an aromatic hydrocarbon. Its fundamental properties are pivotal for its application in various chemical processes. The molecular structure consists of a biphenyl scaffold with an ethyl group substituent at the para position of one of the phenyl rings.

Molecular Identity and Weight

The chemical identity of a compound is fundamentally defined by its molecular formula and weight. These parameters are crucial for stoichiometric calculations in synthesis and for interpretation of mass spectrometry data.

- Molecular Formula: $C_{14}H_{14}$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Weight: 182.26 g/mol [\[1\]](#)[\[2\]](#)[\[5\]](#)

The precise mass is critical for high-resolution mass spectrometry, which distinguishes compounds with the same nominal mass.

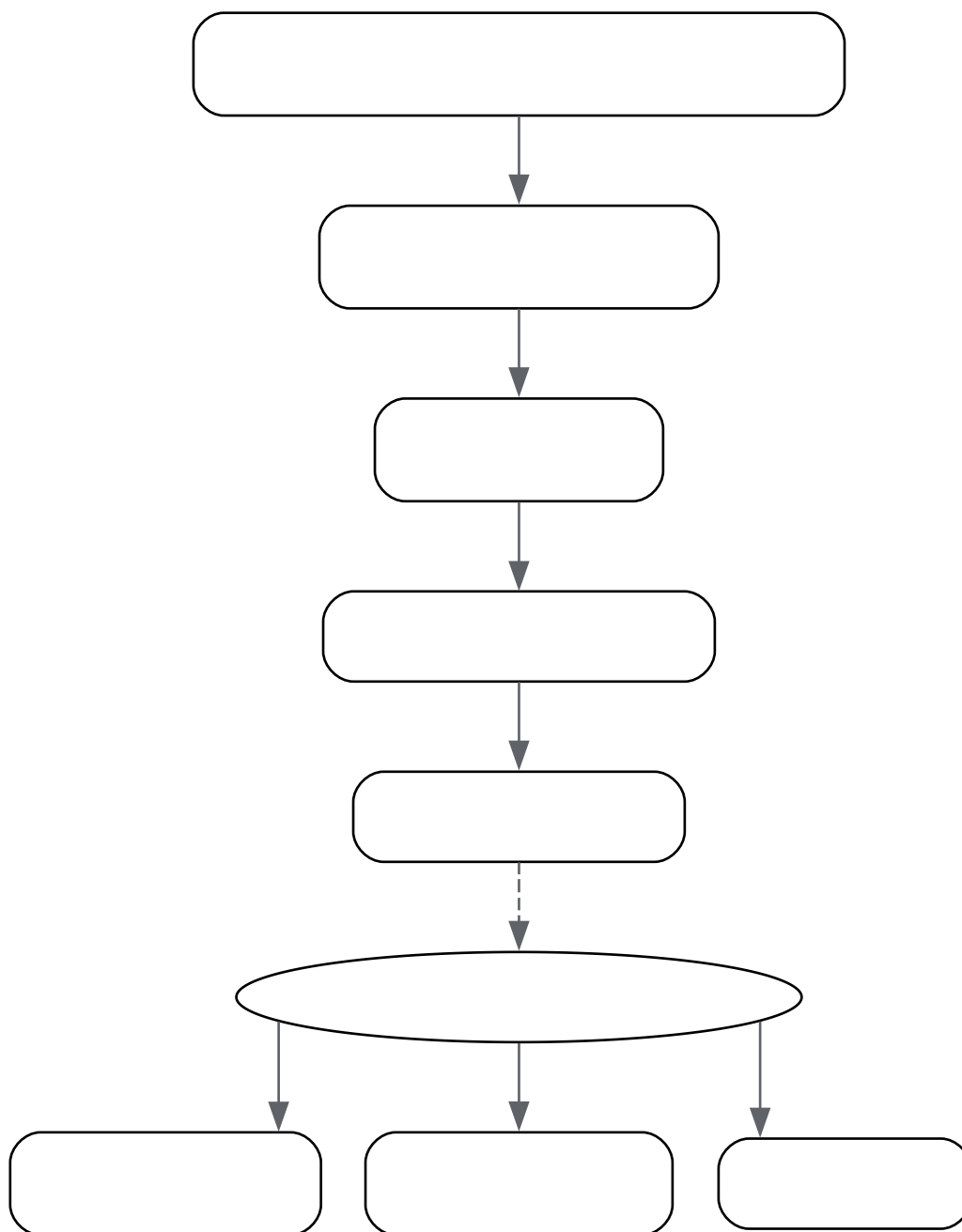
Physicochemical Data Summary

The physical properties of **4-Ethylbiphenyl** dictate its behavior in different environments and are essential for designing experimental procedures, including reaction conditions and purification methods.

Property	Value	Source
IUPAC Name	1-ethyl-4-phenylbenzene	PubChem[1]
CAS Number	5707-44-8	NIST[2], Cheméo[5]
Appearance	White crystalline powder	ChemicalBook[6]
Melting Point	Not available	
Boiling Point	205 °C at 3 mmHg	ChemicalBook[6]
Solubility	Insoluble in water	Cheméo[5]
LogP (Octanol/Water)	~3.6	Sigma-Aldrich[7]

Molecular Structure Visualization

A visual representation of the molecular structure of **4-Ethylbiphenyl** is provided below, generated using the DOT language. This diagram illustrates the connectivity of atoms within the molecule.



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Sources

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